

Ecdysterone 20,22-monoacetonide molecular formula and weight.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Ecdysterone 20,22-monoacetonide
Cat. No.:	B1152662

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Ecdysterone 20,22-monoacetonide: A Technical Overview

This guide provides an in-depth analysis of **Ecdysterone 20,22-monoacetonide**, a derivative of the phytoecdysteroid Ecdysterone. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on its chemical properties, synthesis, and biological context.

Core Molecular Data

Ecdysterone 20,22-monoacetonide is a synthetic derivative of Ecdysterone, a naturally occurring steroid found in various plants and insects.^{[1][2][3]} The acetonide group is a protective group for the 20,22-diol of the parent compound.

Property	Value
Molecular Formula	C ₃₀ H ₄₈ O ₇ ^{[1][4][5][6][7]}
Molecular Weight	520.70 g/mol ^{[1][4][5][6][7]}
CAS Number	22798-96-5 ^{[4][5][6][7]}
Natural Source of Parent Compound	Roots of <i>Cyanotis arachnoidea</i> C. B. Clarke ^{[1][6][7]}

Experimental Protocols

General Synthesis of Ecdysteroid Acetonides

A common method for the preparation of **Ecdysterone 20,22-monoacetonide** involves the protection of the vicinal diol at positions 20 and 22 of Ecdysterone using an acetonide group. The following is a general experimental protocol for this type of synthesis.[\[8\]](#)

Materials:

- Ecdysterone (starting material)
- Acetone
- Phosphomolybdic acid
- 10% aqueous Sodium Bicarbonate (NaHCO₃) solution
- Dichloromethane (CH₂Cl₂)
- Sodium Sulfate (Na₂SO₄)

Procedure:

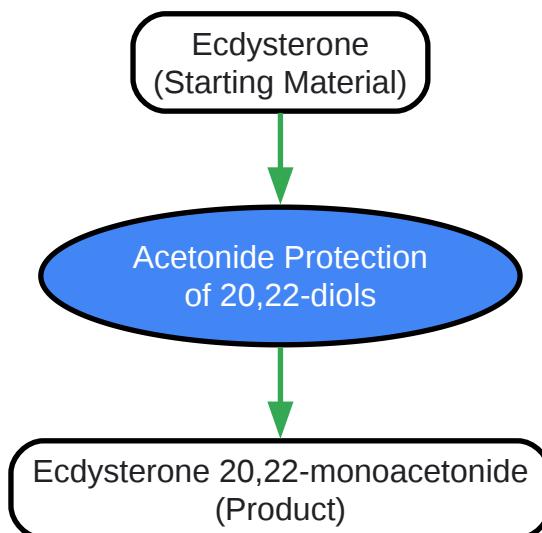
- Dissolution: Dissolve the starting ecdysteroid (e.g., Ecdysterone) in acetone at a concentration of 1 g per 100 mL.[\[8\]](#)
- Catalysis: Add phosphomolybdic acid to the solution (1 g for each gram of the starting material).[\[8\]](#)
- Reaction: Sonicate the mixture at room temperature for 30 minutes.[\[8\]](#)
- Neutralization: Neutralize the reaction mixture with a 10% aqueous NaHCO₃ solution.[\[8\]](#)
- Solvent Removal: Evaporate the acetone under reduced pressure using a rotary evaporator.[\[8\]](#)
- Extraction: Extract the resulting aqueous residue with dichloromethane (3 x 50 mL).[\[8\]](#)

- Drying: Dry the combined organic fractions over Na₂SO₄.^[8]
- Purification: The crude product can be further purified using appropriate chromatographic techniques.

Visualized Data: Diagrams and Pathways

Logical Relationship: Ecdysterone to its Acetonide Derivative

The following diagram illustrates the chemical transformation of Ecdysterone into **Ecdysterone 20,22-monoacetonide** through the addition of a protective acetonide group.

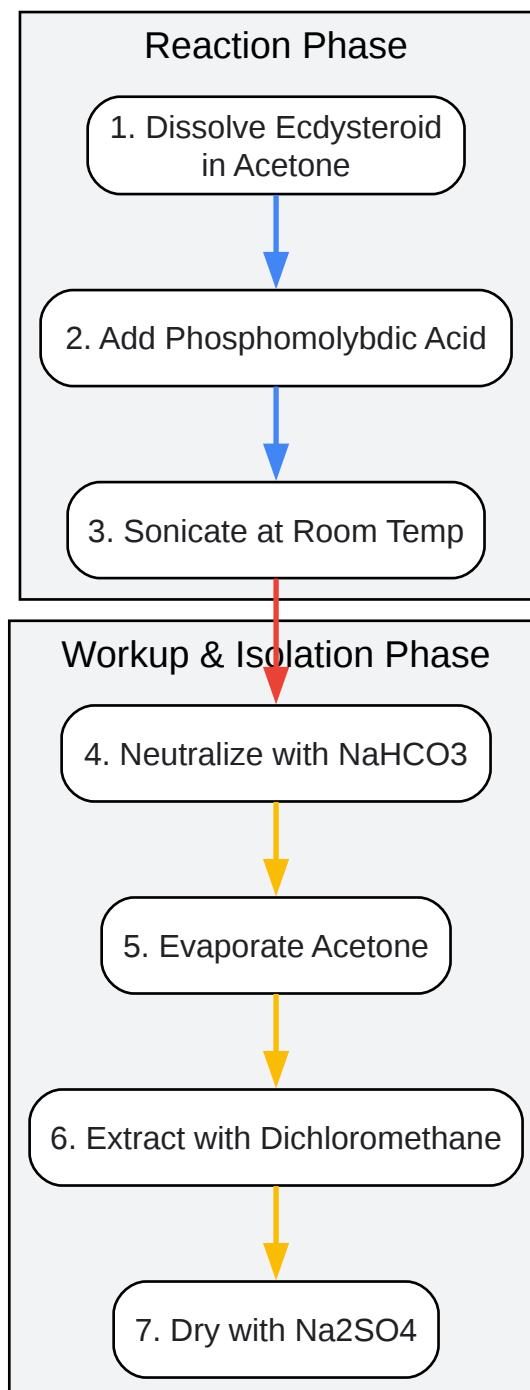


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Caption: Formation of **Ecdysterone 20,22-monoacetonide** from Ecdysterone.

Experimental Workflow for Acetonide Synthesis

This diagram outlines the key steps in the laboratory synthesis of an ecdysteroid acetonide.

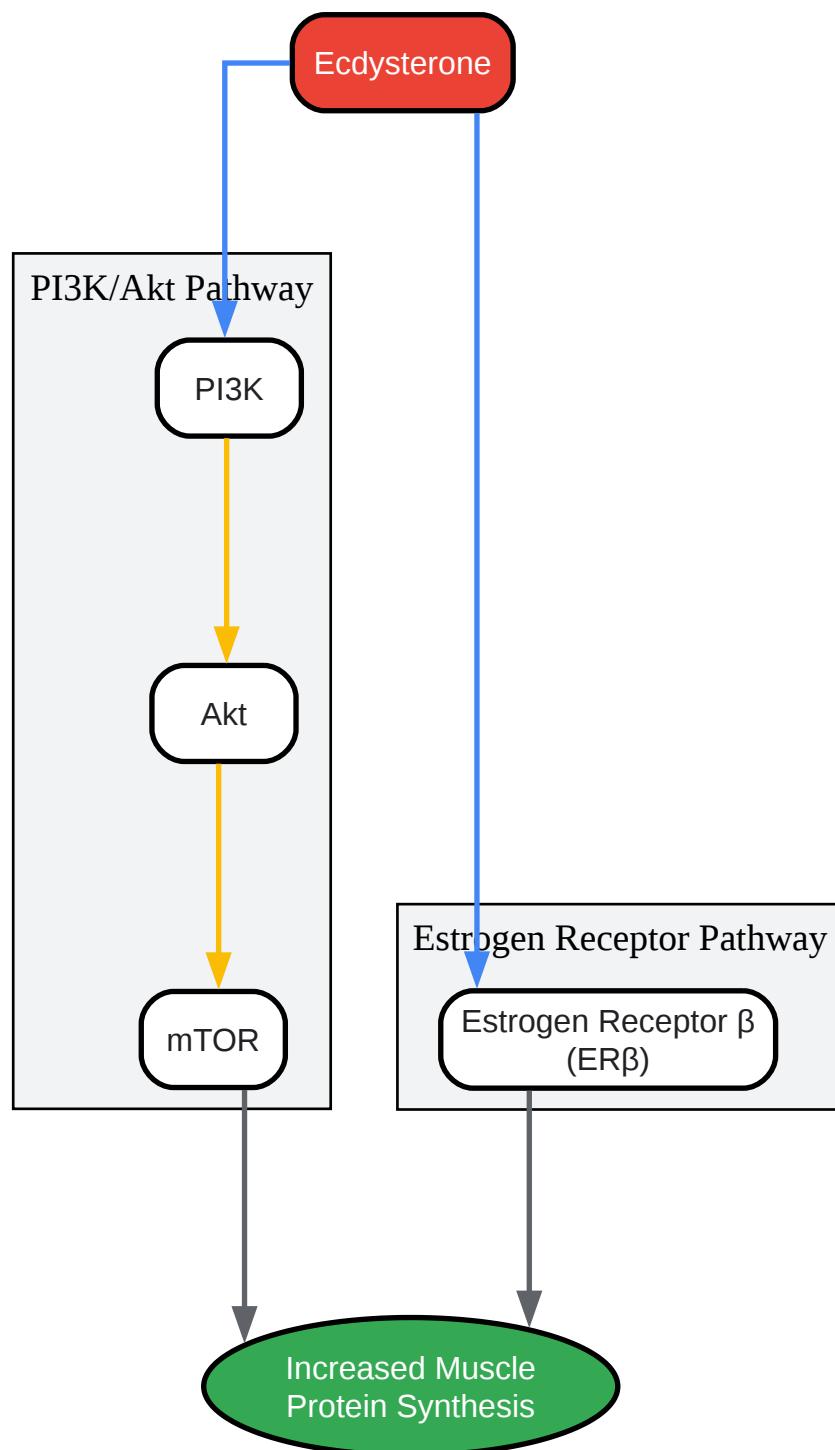


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Caption: Workflow for the synthesis of **Ecdysterone 20,22-monoacetonide**.

Signaling Pathway of the Parent Compound: Ecdysterone

While specific signaling pathways for **Ecdysterone 20,22-monoacetonide** are not extensively detailed in the literature, the biological activity of its parent compound, Ecdysterone, is well-documented. Ecdysterone is known to promote muscle protein synthesis primarily through the PI3K/Akt pathway and by binding to the estrogen receptor beta (ER β).[\[2\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)



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Caption: Ecdysterone's anabolic signaling pathways.

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- To cite this document: BenchChem. [Ecdysterone 20,22-monoacetonide molecular formula and weight.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1152662#ecdysterone-20-22-monoacetonide-molecular-formula-and-weight\]](https://www.benchchem.com/product/b1152662#ecdysterone-20-22-monoacetonide-molecular-formula-and-weight)

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